

Side-by-side comparison of valnemulin's activity spectrum with new antibiotics

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Valnemulin's Activity Spectrum: A Comparative Analysis with Novel Antibiotics

For Immediate Release

In the landscape of antimicrobial resistance, a thorough understanding of the activity spectra of both established and novel antibiotics is paramount for researchers, scientists, and drug development professionals. This guide provides a side-by-side comparison of the in-vitro activity of **valnemulin**, a pleuromutilin antibiotic primarily used in veterinary medicine, with several recently developed antibiotics exhibiting activity against clinically significant Grampositive and select Gram-negative pathogens.

Executive Summary

Valnemulin demonstrates potent activity against Mycoplasma species and a range of Grampositive bacteria. When compared with newer antibiotics such as lefamulin, eravacycline, omadacycline, delafloxacin, ceftaroline, dalbavancin, and oritavancin, its primary strengths lie in its efficacy against specific veterinary pathogens. The newer agents, developed to combat multidrug-resistant human pathogens, generally exhibit a broader and more potent activity profile against contemporary clinical isolates of Staphylococcus aureus, Streptococcus pneumoniae, and Enterococcus faecalis. This guide presents a detailed comparison of their minimum inhibitory concentration (MIC) values, outlines the standardized experimental



methodology used for these determinations, and provides visual representations of their mechanisms of action.

Comparative In-Vitro Activity: MIC Data

The following tables summarize the in-vitro activity of **valnemulin** and new antibiotics against key bacterial pathogens. Data is presented as the minimum inhibitory concentration required to inhibit the growth of 50% (MIC₅₀) and 90% (MIC₉₀) of isolates, expressed in μ g/mL.

Table 1: Activity Spectrum against Gram-Positive Pathogens



Organism	Antibiotic	MIC₅₀ (μg/mL)	MIC90 (μg/mL)
Staphylococcus aureus (Methicillin- Susceptible - MSSA)	Valnemulin	0.12	0.5
Lefamulin	0.06	0.12	
Eravacycline	0.06	0.12	_
Omadacycline	0.12	0.12	
Delafloxacin	≤0.004	0.03	
Ceftaroline	0.12-0.25	0.25	_
Dalbavancin	0.016	0.125	
Oritavancin	0.015-0.03	0.06	
Staphylococcus aureus (Methicillin- Resistant - MRSA)	Valnemulin	0.25	1
Lefamulin	0.06	0.12	
Eravacycline	0.06	0.12	_
Omadacycline	0.12	0.25	
Delafloxacin	0.06-0.12	0.25	_
Ceftaroline	0.5	1-2	_
Dalbavancin	≤0.008	0.25	_
Oritavancin	0.015-0.03	0.06	
Streptococcus pneumoniae	Valnemulin	0.06	0.25
Lefamulin	0.06	0.12	
Eravacycline	≤0.06	≤0.06	
Omadacycline	0.06	0.06-0.12	_



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Delafloxacin	0.008	0.015	
Ceftaroline	≤0.008-0.015	0.015-0.25	
Dalbavancin	≤0.015	0.03	
Oritavancin	≤0.008	0.03	
Enterococcus faecalis	Valnemulin	1	4
Lefamulin	0.12	0.5	
Eravacycline	0.06	0.06	
Omadacycline	0.12	0.25	
Delafloxacin	0.06-0.12	1	
Ceftaroline	4	4	
Dalbavancin	≤0.03	0.12	
Oritavancin	0.015	0.03-0.06	

Table 2: Activity Spectrum against Select Gram-Negative Pathogens



Organism	Antibiotic	MIC₅₀ (μg/mL)	MIC ₉₀ (µg/mL)
Escherichia coli	Valnemulin	>64	>64
Eravacycline	0.12-0.25	0.5-1	
Omadacycline	2	8	_
Delafloxacin	0.25	2	_
Klebsiella pneumoniae	Valnemulin	>64	>64
Eravacycline	0.25-0.5	1-2	
Omadacycline	4	16	_
Delafloxacin	1	8	_
Haemophilus influenzae	Valnemulin	No Data	No Data
Lefamulin	0.5	1	_
Delafloxacin	0.008	0.015	

Experimental Protocols

The determination of Minimum Inhibitory Concentrations (MICs) is a critical component of assessing an antibiotic's potency. The data presented in this guide is predicated on the standardized broth microdilution method as detailed by the Clinical and Laboratory Standards Institute (CLSI) in document M07-A10.

Broth Microdilution Susceptibility Testing Protocol (CLSI M07-A10)

Preparation of Antimicrobial Solutions: Stock solutions of each antibiotic are prepared at a
high concentration in a suitable solvent. A series of twofold serial dilutions are then made in
cation-adjusted Mueller-Hinton broth (CAMHB) to achieve the desired final concentrations for
testing.

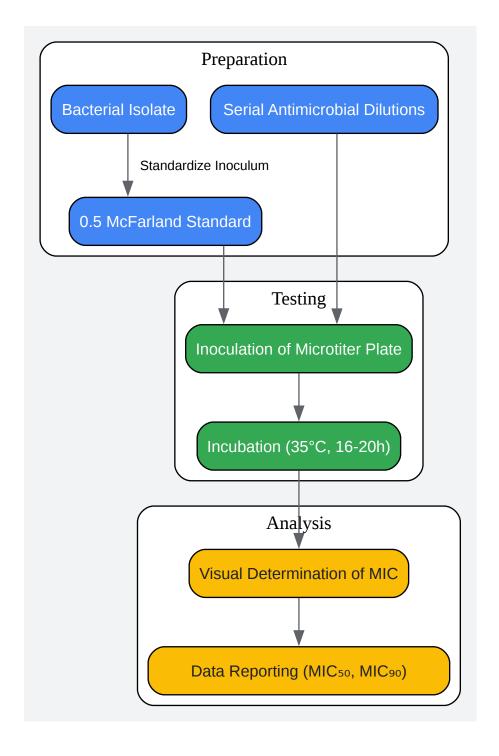


- Inoculum Preparation: Bacterial isolates are cultured on appropriate agar plates to obtain fresh, pure colonies. Several colonies are used to inoculate a saline or broth solution, and the turbidity is adjusted to match a 0.5 McFarland standard, which corresponds to approximately 1-2 x 10⁸ colony-forming units (CFU)/mL. This suspension is then diluted to achieve a final inoculum concentration of approximately 5 x 10⁵ CFU/mL in each well of the microdilution plate.
- Inoculation of Microdilution Plates: Standard 96-well microdilution plates are used. Each well, containing a specific concentration of an antimicrobial agent, is inoculated with the standardized bacterial suspension. A growth control well (containing no antibiotic) and a sterility control well (containing uninoculated broth) are included on each plate.
- Incubation: The inoculated plates are incubated at 35°C ± 2°C in ambient air for 16-20 hours for most non-fastidious bacteria. For fastidious organisms like Streptococcus pneumoniae, incubation is extended to 20-24 hours.
- Determination of MIC: The MIC is visually determined as the lowest concentration of the antimicrobial agent that completely inhibits the visible growth of the organism. This is observed as a clear well, in contrast to the turbid growth in the control well.

Visualization of Mechanisms of Action

The following diagrams illustrate the mechanisms of action for the different classes of antibiotics discussed in this guide.

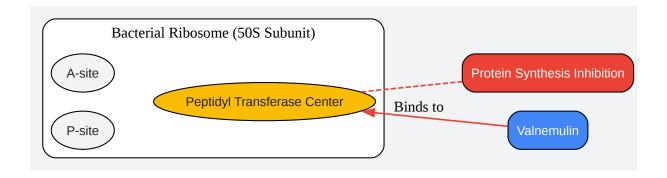




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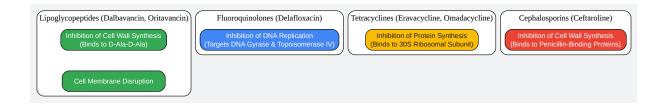
Caption: Workflow for Antimicrobial Susceptibility Testing.





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Caption: Mechanism of Action of Valnemulin (Pleuromutilin).



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Caption: Mechanisms of Action of New Antibiotic Classes.

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